

Synthesis of DL-Goitrin for Research

Applications: Application Notes and Protocols

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Compound of Interest

Compound Name: *DL-Goitrin*

CAS No.: 500-12-9

Cat. No.: B1240653

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the chemical synthesis of **DL-Goitrin** ((±)-5-vinyl-1,3-oxazolidine-2-thione), a compound of significant interest for its antithyroid properties and potential applications in biomedical research. The following sections detail a reliable synthetic route, characterization data, and the biological context of Goitrin's activity.

Introduction

DL-Goitrin is a naturally occurring cyclic thiocarbamate found in cruciferous vegetables. It is formed from the hydrolysis of its precursor, progoitrin. Goitrin is a potent inhibitor of thyroid peroxidase (TPO), a key enzyme in the biosynthesis of thyroid hormones.^[1] This inhibitory action makes **DL-Goitrin** a valuable tool for studying thyroid physiology and pathology, and a lead compound for the development of novel therapeutics targeting thyroid function. The synthesis outlined below provides a reliable method for obtaining **DL-Goitrin** for research purposes.

Synthetic Pathway Overview

The synthesis of **DL-Goitrin** can be achieved through a two-step process starting from the commercially available precursor, 3,4-epoxy-1-butene. The first step involves the formation of the key intermediate, DL-1-amino-3-buten-2-ol. The second step is the cyclization of this amino alcohol to yield the final product, **DL-Goitrin**.

Quantitative Data Summary

The following table summarizes the key quantitative data for the synthesis of **DL-Goitrin**.

Step	Reaction	Starting Material	Product	Reagents	Solvent	Typical Yield
1	Synthesis of DL-1-Amino-3-buten-2-ol	3,4-Epoxy-1-butene	DL-1-Amino-3-buten-2-ol	Acetone cyanohydrin, Lithium aluminum hydride	Diethyl ether	~60-70%
2	Cyclization to DL-Goitrin	DL-1-Amino-3-buten-2-ol	DL-Goitrin	Carbon disulfide, Potassium hydroxide	Ethanol	~75-85%

Experimental Protocols

Step 1: Synthesis of DL-1-Amino-3-buten-2-ol

This procedure involves the formation of an intermediate aminonitrile from 3,4-epoxy-1-butene, followed by its reduction to the desired amino alcohol.

Materials:

- 3,4-Epoxy-1-butene
- Acetone cyanohydrin
- Lithium aluminum hydride (LiAlH₄)

- Anhydrous diethyl ether
- Sulfuric acid (dilute)
- Sodium sulfate (anhydrous)
- Round-bottom flasks
- Reflux condenser
- Dropping funnel
- Magnetic stirrer
- Ice bath

Procedure:

- Formation of the Aminonitrile Intermediate:
 - In a fume hood, a solution of 3,4-epoxy-1-butene (1 equivalent) in anhydrous diethyl ether is prepared in a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath.
 - Acetone cyanohydrin (1.1 equivalents) is added dropwise to the stirred solution. The reaction is allowed to proceed at 0°C for 1 hour and then at room temperature for 12-18 hours.
 - The reaction progress can be monitored by thin-layer chromatography (TLC).
- Reduction of the Aminonitrile:
 - In a separate flask, a suspension of lithium aluminum hydride (2 equivalents) in anhydrous diethyl ether is prepared under an inert atmosphere (e.g., nitrogen or argon) and cooled in an ice bath.
 - The aminonitrile solution from the previous step is added dropwise to the LiAlH₄ suspension with vigorous stirring.

- After the addition is complete, the reaction mixture is allowed to warm to room temperature and then refluxed for 4-6 hours.
- Work-up and Purification:
 - The reaction is carefully quenched by the slow, dropwise addition of water, followed by a 15% sodium hydroxide solution, and then more water, while cooling in an ice bath.
 - The resulting precipitate is filtered off and washed with diethyl ether.
 - The combined organic phases are dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield crude DL-1-amino-3-buten-2-ol.
 - The crude product can be purified by vacuum distillation.

Step 2: Synthesis of DL-Goitrin

This step involves the cyclization of DL-1-amino-3-buten-2-ol with carbon disulfide.

Materials:

- DL-1-Amino-3-buten-2-ol
- Carbon disulfide (CS₂)
- Potassium hydroxide (KOH)
- Ethanol
- Hydrochloric acid (dilute)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer

Procedure:

- Reaction Setup:
 - DL-1-amino-3-buten-2-ol (1 equivalent) is dissolved in ethanol in a round-bottom flask equipped with a magnetic stirrer.
 - Potassium hydroxide (1.1 equivalents) is added to the solution and stirred until dissolved.
 - Carbon disulfide (1.2 equivalents) is added dropwise to the stirred solution at room temperature.
- Cyclization:
 - After the addition of CS₂, the reaction mixture is heated to reflux for 3-5 hours. The progress of the reaction can be monitored by TLC.
- Work-up and Purification:
 - After cooling to room temperature, the reaction mixture is acidified with dilute hydrochloric acid to a pH of approximately 5-6.
 - The solvent is removed under reduced pressure.
 - The residue is extracted with a suitable organic solvent (e.g., ethyl acetate).
 - The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and the solvent is evaporated.
 - The resulting crude **DL-Goitrin** can be purified by recrystallization or column chromatography to yield a white solid.

Characterization Data

- ¹H-NMR (in CDCl₃): Chemical shifts (δ) will be observed for the vinyl protons (CH=CH₂), the methine proton adjacent to the oxygen and the vinyl group, and the methylene protons of the ring.
- IR (KBr): Characteristic absorption bands are expected for the N-H stretch, C=S stretch, and C-O-C stretch.

Visualizations

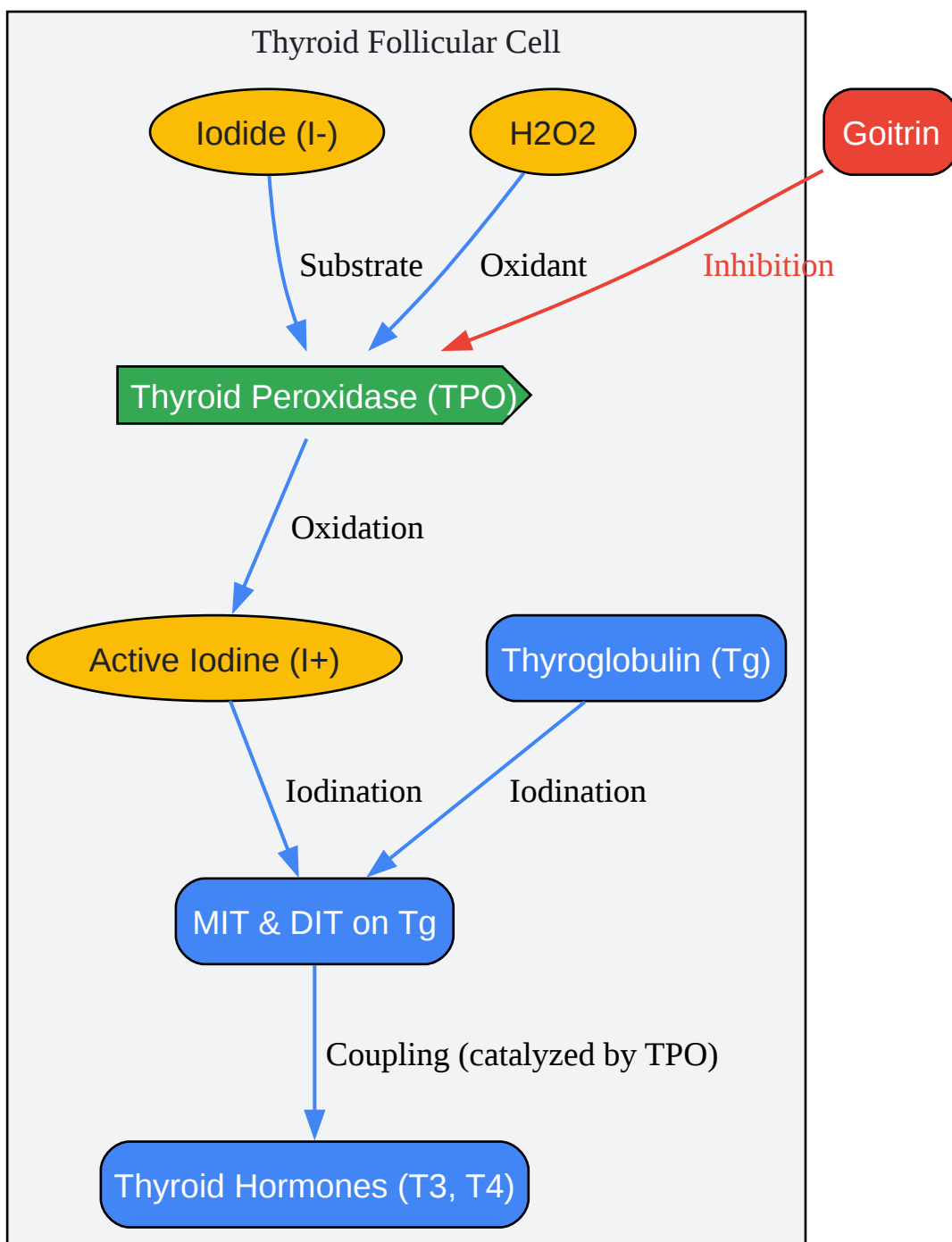
Synthetic Workflow for DL-Goitrin



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Caption: Synthetic pathway for **DL-Goitrin**.

Mechanism of Thyroid Peroxidase Inhibition by Goitrin



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Caption: Goitrin inhibits thyroid hormone synthesis.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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